Technical Support Center: Stability of AMP

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Disodium Salt in Aqueous Solution

Compound of Interest

Adenosine 5'-monophosphate
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For researchers, scientists, and drug development professionals utilizing adenosine monophosphate (AMP) disodium salt, understanding its stability in aqueous solutions is critical for experimental accuracy and reproducibility. This guide provides detailed information on the stability of AMP disodium salt under various conditions, troubleshooting advice for common issues, and frequently asked questions.

Stability of AMP Disodium Salt: An Overview

AMP disodium salt in aqueous solution is susceptible to degradation over time, primarily through hydrolysis. The rate of this degradation is significantly influenced by factors such as temperature and pH. Proper storage and handling are therefore paramount to ensure the integrity of your experimental reagents.

Quantitative Stability Data

The stability of AMP disodium salt in aqueous solution has been assessed under various conditions. The following tables summarize the degradation at different temperatures and the kinetics of hydrolysis across a range of pH values.

Table 1: Degradation of AMP Disodium Salt Solutions at Room Temperature (20-25°C)



Concentration	Time (days)	Mean Percent Variation
0.03 mg/mL	9	> 10%
0.03 mg/mL	14	> 75%
400 mg/mL	10	Maintained initial concentration
400 mg/mL	> 10	Decomposition observed

Data from a study assessing AMP solutions for bronchoprovocation.[1][2]

Table 2: Hydrolysis Rate Constants of AMP Disodium Salt at 60°C

Condition	Rate Constant (k)
Acid-Catalyzed (kH)	$1.62 \times 10^{-6} \text{ M}^{-1} \text{ s}^{-1}$
Base-Catalyzed (kOH)	$4.32 \times 10^{-6} \text{ M}^{-1} \text{ s}^{-1}$
Neutral (k₀)	$10^{-7} \mathrm{S}^{-1}$

These constants describe the rate of hydrolysis in acidic, alkaline, and neutral conditions, respectively.[3]

Experimental Protocols

Protocol: Stability Testing of AMP Disodium Salt by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a general procedure for assessing the stability of AMP disodium salt in an aqueous solution.

- 1. Preparation of AMP Disodium Salt Solutions:
- Prepare a stock solution of AMP disodium salt in high-purity water (e.g., Milli-Q or equivalent) at the desired concentration.



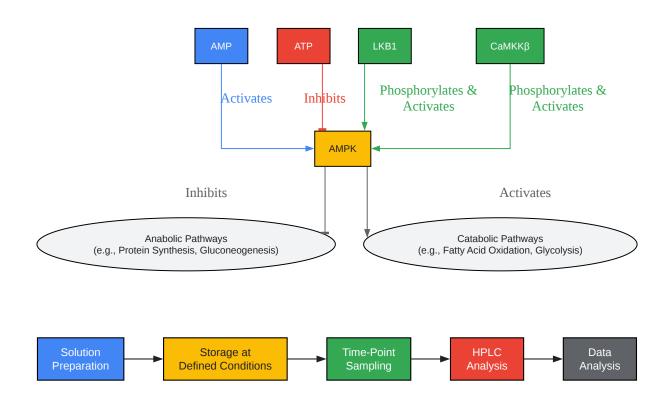
- For pH-dependent stability studies, use appropriate buffers to prepare solutions at the target pH values.
- Filter the solutions through a 0.22 μm syringe filter into sterile, sealed vials.
- 2. Storage Conditions:
- Aliquot the prepared solutions for testing at various time points.
- Store the aliquots under the desired temperature conditions (e.g., refrigerated at 4°C, frozen at -20°C, or at room temperature).
- Protect solutions from light, especially for long-term studies.
- 3. HPLC Analysis:
- Instrumentation: A standard HPLC system with a UV detector is suitable.
- Column: A reversed-phase C18 column is commonly used.
- Mobile Phase: An isocratic or gradient elution using a buffer (e.g., phosphate buffer) and an
 organic modifier (e.g., methanol or acetonitrile) is typical. The exact composition should be
 optimized for good separation of AMP and its potential degradation products.
- Detection: Monitor the elution profile at a wavelength of 259 nm.
- Quantification: Create a standard curve with known concentrations of AMP disodium salt.
 The concentration of AMP in the stability samples can be determined by comparing their peak areas to the standard curve.
- 4. Data Analysis:
- At each time point, inject a sample from the stored aliquots into the HPLC system.
- Calculate the percentage of the remaining AMP disodium salt relative to the initial concentration (time zero).
- Plot the percentage of remaining AMP versus time to determine the degradation profile.



Visualizations

AMPK Signaling Pathway

AMP is a key activator of the AMP-activated protein kinase (AMPK) signaling pathway, a central regulator of cellular energy homeostasis.[4][5][6][7][8]



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